

1-heptanol chemical structure and properties

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Compound of Interest

Compound Name: *Heptanol*

Cat. No.: *B041253*

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An In-depth Technical Guide to 1-Heptanol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1-heptanol**, a seven-carbon straight-chain primary alcohol. It details its chemical structure, physicochemical properties, synthesis, applications, and safety protocols, making it a valuable resource for professionals in research and development.

Chemical Structure and Identification

1-Heptanol is an organic compound with the structural formula $\text{CH}_3(\text{CH}_2)_6\text{OH}$.^[1] It consists of a seven-carbon aliphatic chain with a hydroxyl (-OH) group attached to the terminal carbon.

Identifiers

- Preferred IUPAC Name: Heptan-1-ol^[1]
- Other Names: Heptyl alcohol, n-Heptyl alcohol, Enanthic alcohol^[1]
- CAS Number: 111-70-6^{[1][2]}
- Molecular Formula: $\text{C}_7\text{H}_{16}\text{O}$ ^{[1][2][3][4][5]}
- InChI Key: BBMCTIGTTCKYKF-UHFFFAOYSA-N^[5]
- SMILES: OCCCCCCC^[1]

Physicochemical Properties

1-Heptanol is a clear, colorless liquid with a faint, aromatic, and fatty odor.[\[4\]](#)[\[6\]](#) It is characterized by the following quantitative properties:

Property	Value	Reference
Molecular Weight	116.204 g·mol ⁻¹	[1] [2] [5]
Density	0.822 g/mL at 25 °C	[6] [7]
0.8187 g/cm ³	[1]	[6] [7]
0.8219 g/cm ³ at 20 °C	[2]	
Melting Point	-36 °C	
-34.6 °C	[1] [2]	[6] [7]
-34 °C	[3]	
Boiling Point	176 °C	
175.8 °C	[1] [2]	[6] [7]
175 °C	[3]	
Flash Point	76 °C (169 °F)	
Vapor Pressure	0.5 mmHg at 20 °C	[6] [7]
Refractive Index (nD20)	1.424	[4] [6] [9]
Solubility in Water	Very slightly soluble; 1.0 g/L at 18°C, 1.7 g/L at 25°C, 2.85 g/L at 100°C. [1] [10] [11] [12]	[7] [14]
Solubility in Organic Solvents	Miscible with ethanol and ether. [1] [13]	
LogP (Octanol/Water Partition Coefficient)	2.2 at 20°C	
Autoignition Temperature	350 °C (662 °F)	[15]

Synthesis and Production

1-Heptanol can be synthesized through several methods:

- **Reduction of Heptaldehyde (Enanthic Aldehyde):** A common laboratory and industrial method involves the reduction of heptaldehyde.[\[6\]](#)[\[11\]](#) Heptaldehyde itself can be obtained from the distillation of castor oil.[\[6\]](#)
- **Oxo Process:** This industrial process involves reacting hexenes with carbon monoxide and hydrogen (synthesis gas).[\[6\]](#)[\[11\]](#)
- **Hydroxylation of n-Heptane:** This method involves the reaction of n-heptane with synthesis gas in the presence of a catalyst to produce **heptanol**.[\[16\]](#)

Chemical Reactivity and Reactions

As a primary alcohol, **1-heptanol** undergoes reactions typical of this functional group:

- **Esterification:** It reacts with carboxylic acids and oxoacids to form esters and water.[\[6\]](#)
- **Oxidation:** Oxidation of **1-heptanol** can yield heptanal (an aldehyde) or heptanoic acid (a carboxylic acid), depending on the oxidizing agent and reaction conditions.[\[6\]](#)
- **Reaction with Strong Reducing Agents:** Like other alcohols, it reacts with alkali metals, nitrides, and strong reducing agents to generate flammable and/or toxic gases.[\[6\]](#)
- **Incompatibilities:** It is incompatible with strong acids and strong oxidizing agents.[\[4\]](#)[\[6\]](#)[\[7\]](#)

Applications in Research and Industry

1-Heptanol's properties make it useful in various fields:

- **Fragrance and Flavor Industry:** Due to its pleasant, woody, and aromatic smell, it is used as an ingredient in cosmetics, perfumes, soaps, and detergents.[\[6\]](#)[\[9\]](#)[\[13\]](#) It is also used as a flavoring agent in some foods.[\[6\]](#)[\[9\]](#)
- **Solvent:** It serves as a versatile solvent in organic synthesis and chemical reactions due to its ability to dissolve both polar and non-polar substances.[\[9\]](#)[\[13\]](#)

- **Organic Synthesis Intermediate:** It is a precursor for the synthesis of various other organic compounds.[\[9\]](#)
- **Drug Development and Electrophysiology:** **1-Heptanol** is commonly used in cardiac electrophysiology experiments. It acts as a blocker of gap junctions, which increases the axial resistance between myocytes.[\[1\]](#) This effect is utilized to study conduction velocity and the susceptibility of heart tissue to re-entrant excitation and arrhythmias.[\[1\]](#)
- **Gas Chromatography:** It can be used as an internal standard in gas chromatography for the determination of other compounds like octanol.[\[9\]](#)

Experimental Protocols

Synthesis of 1-Heptanol via Reduction of 1-Heptanal

Two common laboratory methods for the reduction of 1-heptanal are detailed below.

Method 1: Reduction with Iron Filings[\[17\]](#)

- **Apparatus Setup:** A 3-liter round-bottomed flask is equipped with a mechanical stirrer and a short reflux condenser.
- **Reaction Mixture:** Add 450 g of grease-free iron filings, 750 ml of glacial acetic acid, 750 ml of water, and 112.5 g (137.5 ml) of freshly distilled 1-heptanal to the flask.
- **Heating and Reaction:** Heat the mixture with stirring for 2-4 hours. If significant frothing occurs, cool the mixture as needed.
- **Isolation by Steam Distillation:** Steam distill the **1-heptanol** directly from the reaction flask until no more oily droplets are collected in the distillate (approximately 2 liters).
- **Separation and Purification:**
 - Separate the oily **1-heptanol** layer. Saturate the aqueous layer with sodium chloride to recover any dissolved product.
 - To hydrolyze any 1-heptyl acetate byproduct, heat the crude **1-heptanol** with 250 ml of 20% sodium hydroxide solution on a water bath for 2 hours with stirring.

- Cool the solution and separate the oil.
- Drying and Final Distillation: Dry the 1-**heptanol** with anhydrous potassium carbonate or anhydrous calcium sulfate and then distill, collecting the fraction boiling between 173-176 °C.

Method 2: Reduction with Lithium Aluminum Hydride (LiAlH₄)[\[17\]](#)

- Apparatus Setup: A 2-liter three-necked flask is fitted with a stirrer, a reflux condenser, a dropping funnel, and a calcium chloride tube.
- Reagent Preparation: Place a solution of 19 g of LiAlH₄ in 600 ml of ether into the reaction flask.
- Addition of Heptanal: While stirring, add 200 g of 1-heptanal at a rate that maintains a gentle boil.
- Quenching: After the addition is complete, cautiously add water dropwise with strong cooling to decompose the excess LiAlH₄.
- Workup:
 - Pour the mixture into ice water and treat with 10% sulfuric acid.
 - Separate the ethereal layer and extract the aqueous layer with additional ether.
- Isolation: Combine the ethereal extracts, dry them, and evaporate the ether. Distill the remaining residue through a column to obtain pure 1-**heptanol** (b.p. 175-175.5 °C).

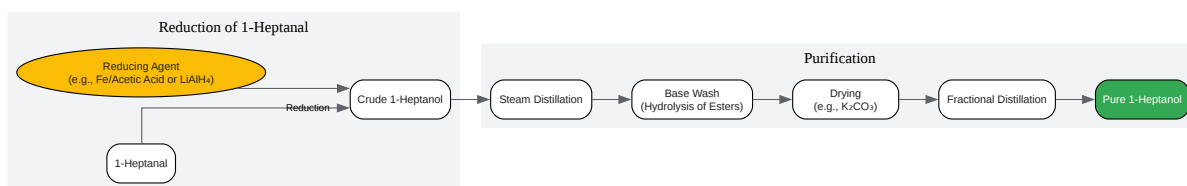
Safety and Handling

1-**Heptanol** is a combustible liquid and requires careful handling.[\[8\]](#)

- Hazards:
 - Combustible liquid.[\[8\]](#)[\[15\]](#)
 - Causes serious eye irritation.[\[8\]](#)[\[15\]](#)[\[18\]](#)
 - May be harmful if swallowed, inhaled, or in contact with skin.[\[4\]](#)

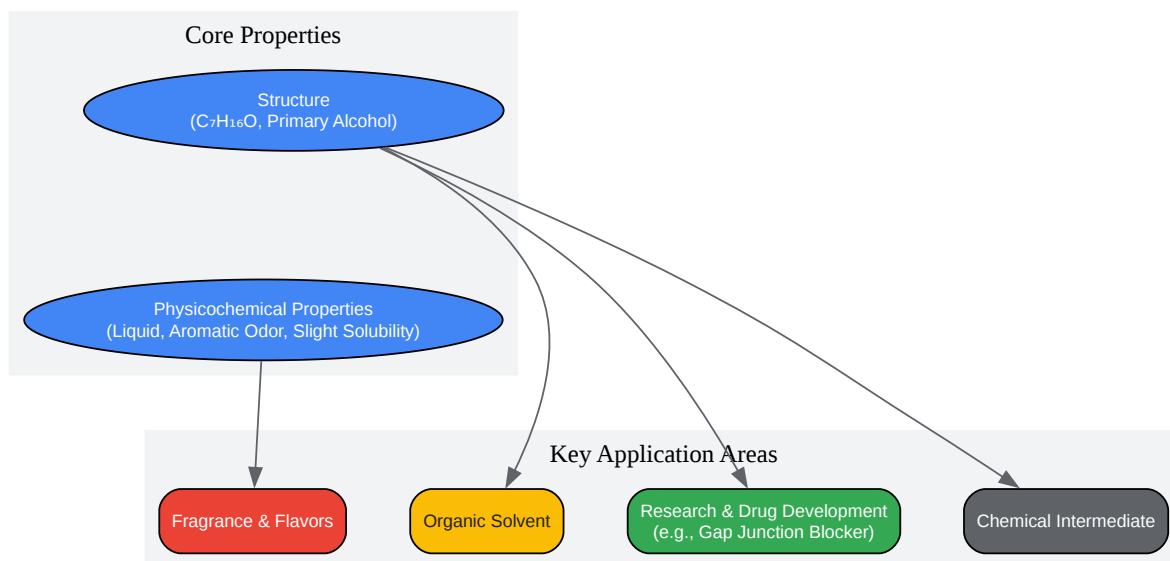
- Harmful to aquatic life.[8]
- Precautions:
 - Keep away from heat, sparks, open flames, and hot surfaces.[8][15][18]
 - Wear protective gloves, protective clothing, eye protection, and face protection.[4][8]
 - Use in a well-ventilated area.[18]
 - Avoid breathing vapors or spray.[19][18]
- Storage:
 - Store in a cool, dry, well-ventilated place.[9][19]
 - Keep the container tightly closed.[19][18]
 - Store below +30°C.[4][6][7]

Visualizations



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Caption: General experimental workflow for the synthesis and purification of 1-**heptanol**.



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Caption: Logical relationship between 1-**heptanol**'s properties and its primary applications.

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References

- 1. 1-Heptanol - Wikipedia [en.wikipedia.org]
- 2. CAS Common Chemistry [commonchemistry.cas.org]
- 3. ICSC 1082 - 1-HEPTANOL [inchem.org]
- 4. chembk.com [chembk.com]

- 5. 1-Heptanol [webbook.nist.gov]
- 6. 1-Heptanol CAS#: 111-70-6 [m.chemicalbook.com]
- 7. 111-70-6 CAS MSDS (1-Heptanol) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 8. sds.metasci.ca [sds.metasci.ca]
- 9. Page loading... [wap.guidechem.com]
- 10. 1-Heptanol, 99% | Fisher Scientific [fishersci.ca]
- 11. Heptanol | C₇H₁₆O | CID 8129 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 12. 1-Heptanol [drugfuture.com]
- 13. solubilityofthings.com [solubilityofthings.com]
- 14. 1-Heptanol price,buy 1-Heptanol - chemicalbook [chemicalbook.com]
- 15. fishersci.com [fishersci.com]
- 16. Production and manufacturing method and process flow of heptanol-Chemwin [en.888chem.com]
- 17. prepchem.com [prepchem.com]
- 18. carlroth.com [carlroth.com]
- 19. cloudfront.zoro.com [cloudfront.zoro.com]
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